

# Comparative Guide to Analytical Reference Standards for 4-(4-Diethylaminophenylazo)pyridine

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## Compound of Interest

Compound Name: 4-(4-Diethylaminophenylazo)pyridine

Cat. No.: B1340596

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For researchers, scientists, and drug development professionals requiring analytical reference standards of **4-(4-Diethylaminophenylazo)pyridine**, this guide provides a comparison of commercially available options. Due to the specificity of this compound, the number of suppliers is limited. This guide is based on publicly available data from supplier websites.

## Product Comparison

Two suppliers were identified for **4-(4-Diethylaminophenylazo)pyridine** analytical reference standards. Both suppliers offer a product with a purity of greater than 98.0%, providing a comparable level of quality for analytical applications. A summary of the product specifications is presented in Table 1.

Feature	TCI America	Laboratorium Discounter
Product Name	4-(4-Diethylaminophenylazo)pyridine	4-(4-Diethylaminophenylazo)pyridine >98.0%(HPLC)(T)
CAS Number	89762-42-5	Not explicitly listed, but implied by product name
Purity	>98.0%	>98.0% (by HPLC)[1]
Catalog Number	D2568	Not available
Available Quantities	1 g, 5 g	1 g, 5 g[1]
Synonyms	4-(4'-Pyridylazo)-N,N-diethylaniline	Not listed

Table 1. Comparison of **4-(4-Diethylaminophenylazo)pyridine** Reference Standards. This table summarizes the key specifications of the analytical reference standards offered by TCI America and Laboratory Discounter.

## Experimental Protocols

A validated, specific HPLC method for the analysis of **4-(4-Diethylaminophenylazo)pyridine** was not found in the public domain. However, based on general HPLC methods for azo dyes and pyridine derivatives, a representative reversed-phase HPLC protocol is proposed below. This method should serve as a starting point for method development and validation in your laboratory.

Proposed HPLC Method for Purity Assessment:

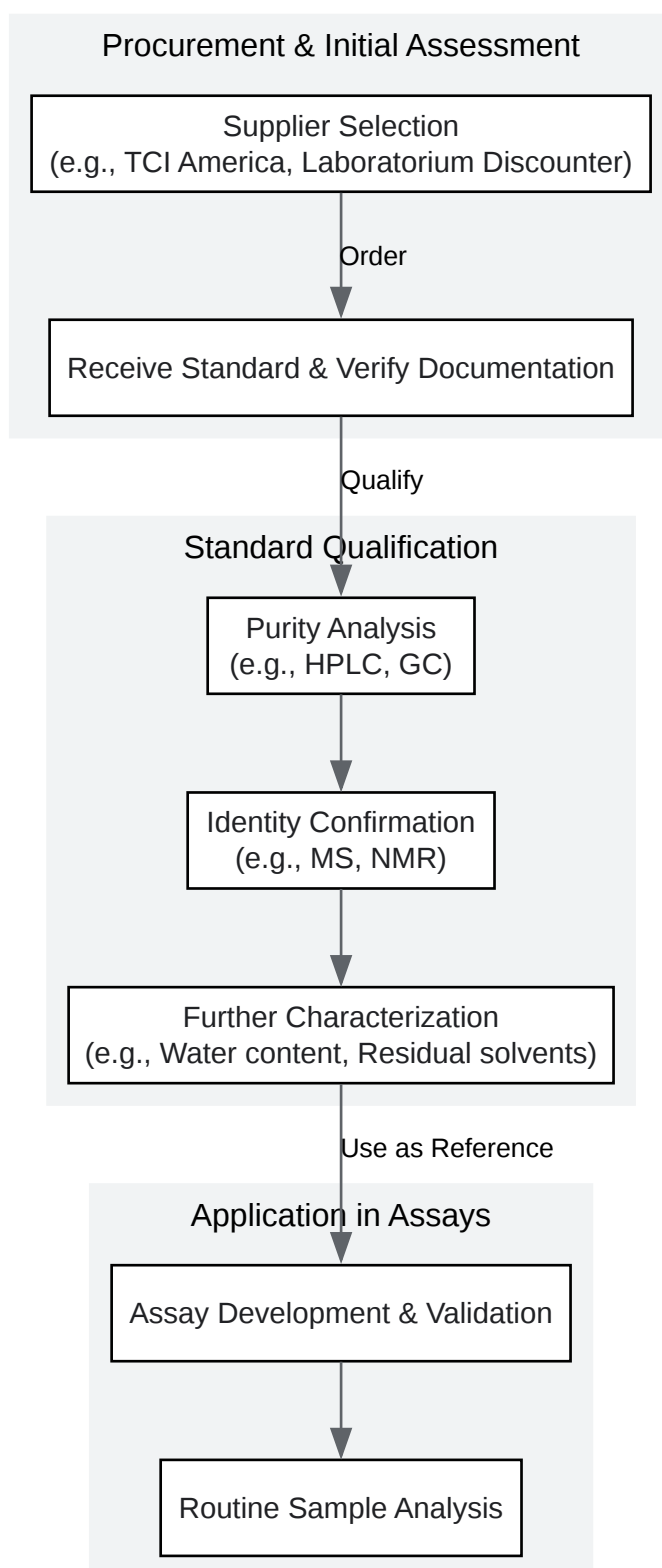
- Instrumentation: A standard HPLC system equipped with a UV-Vis or Diode Array Detector (DAD).
- Column: C18 reversed-phase column (e.g., 4.6 mm x 150 mm, 5 µm particle size).
- Mobile Phase: A gradient of acetonitrile and water (both with 0.1% formic acid or a suitable buffer like ammonium acetate). A typical gradient might start at 30% acetonitrile and increase

to 90% over 20 minutes.

- Flow Rate: 1.0 mL/min.
- Detection Wavelength: As azo dyes are colored, a wavelength in the visible range (e.g., 400-500 nm) is likely appropriate. A UV scan using a DAD would be beneficial to determine the lambda max for optimal sensitivity.
- Injection Volume: 10 µL.
- Sample Preparation: Prepare a stock solution of the reference standard in a suitable solvent such as acetonitrile or methanol at a concentration of approximately 1 mg/mL. Further dilute with the initial mobile phase composition to a working concentration (e.g., 0.1 mg/mL).

## Logical Workflow for Analytical Standard Utilization

The following diagram illustrates a typical workflow for the qualification and use of an analytical reference standard in a research or drug development setting.



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Caption: Workflow for Analytical Reference Standard Management.

## Signaling Pathways and Experimental Workflows

A comprehensive search of scientific literature did not reveal any established signaling pathways or specific, complex experimental workflows in which **4-(4-Diethylaminophenylazo)pyridine**

**Diethylaminophenylazo)pyridine** is a key molecule. The primary application of such a compound is likely as a chemical intermediate or as a dye in various assays, rather than a modulator of specific biological pathways. Therefore, a diagrammatic representation of a signaling pathway is not applicable based on current knowledge.

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## References

- 1. 4-(4-Diethylaminophenylazo)pyridine >98.0%(HPLC)(T) 5g - Order affordable lab supplies at Laboratory Discounter. From microscopes to chemicals, fast delivery in the UK. Browse our range today! [[laboratoriumdiscounter.nl](https://laboratoriumdiscounter.nl)]
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